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Application Notes: Spectrophotometric Analysis of Sorbic Acid Using Thiobarbituric Acid

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Compound of Interest		
Compound Name:	Sorbic Acid	
Cat. No.:	B3421755	Get Quote

Introduction

Sorbic acid and its salts are widely utilized as preservatives in a variety of food and pharmaceutical products to inhibit the growth of mold and yeast. Monitoring the concentration of **sorbic acid** is crucial to ensure compliance with regulatory limits and to guarantee product quality. A well-established and cost-effective method for the quantification of **sorbic acid** is through spectrophotometric analysis following a reaction with thiobarbituric acid (TBA). This method is predicated on the oxidative cleavage of **sorbic acid** to malonaldehyde (MDA), which subsequently reacts with TBA to form a distinct reddish-brown chromophore that can be quantified.[1][2] This colorimetric assay, often referred to as the TBARS (Thiobarbituric Acid Reactive Substances) assay, provides a simple and rapid means of determination.[3][4]

Principle of the Method

The spectrophotometric determination of **sorbic acid** using thiobarbituric acid involves a two-step chemical reaction. Initially, **sorbic acid** is oxidized, typically by an oxidizing agent such as iron(III) under acidic conditions and elevated temperature, to yield malonaldehyde (MDA).[1] In the subsequent step, one molecule of MDA condenses with two molecules of TBA in a Knoevenagel-type reaction to produce a reddish-brown colored adduct. The intensity of the color produced is directly proportional to the concentration of **sorbic acid** in the sample, and the absorbance of this colored product is measured at its wavelength of maximum absorbance (λ max), which is approximately 529-532 nm.



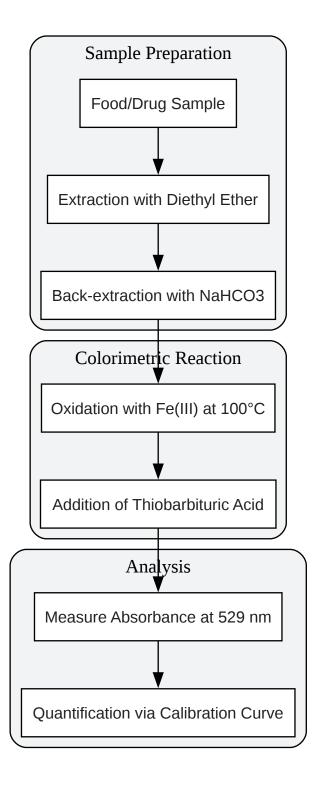
Quantitative Data Summary

The following table summarizes the key quantitative parameters for the spectrophotometric analysis of **sorbic acid** using thiobarbituric acid, as established in the literature.

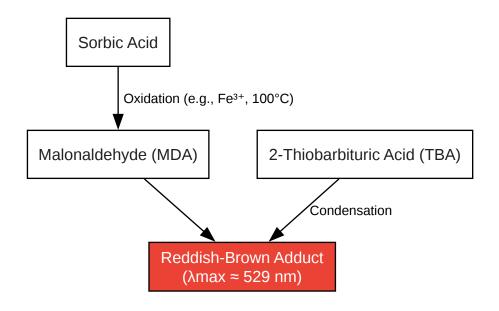
Parameter	Value	Reference
Wavelength of Maximum Absorbance (λmax)	529 nm	
Linear Range	0 - 6 μg/mL	_
Slope of Calibration Graph	$0.131~{\rm A~\mu g^{-1}~mL}$	
Recoveries	96% - 103%	-
Relative Standard Deviation (RSD)	1.6% - 1.9%	-

Experimental Workflow Diagram









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References

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- 2. Spectrophotometric method for the determination of sorbic acid in various food samples with iron(III) and 2-thiobarbituric acid as reagents Analyst (RSC Publishing) [pubs.rsc.org]
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